

An In-depth Technical Guide to 1-Methoxy-2-butanol

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Compound of Interest

Compound Name: 1-Methoxy-2-butanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Methoxy-2-butanol**, a versatile ether alcohol. The document details its chemical and physical properties, synthesis protocols, and applications relevant to scientific research and development.

Core Chemical Information

1-Methoxy-2-butanol is a colorless, liquid organic compound classified as a secondary alcohol and an ether.^[1] Its structure features a methoxy group (-OCH₃) on the first carbon and a hydroxyl group (-OH) on the second carbon of a butane chain.

- Molecular Formula: C₅H₁₂O₂^{[1][2][3][4]}
- Molecular Weight: 104.15 g/mol ^{[1][4]}
- IUPAC Name: 1-methoxybutan-2-ol^{[1][3][4]}
- CAS Number: 53778-73-7^{[1][2][3]}

Physicochemical and Spectroscopic Data

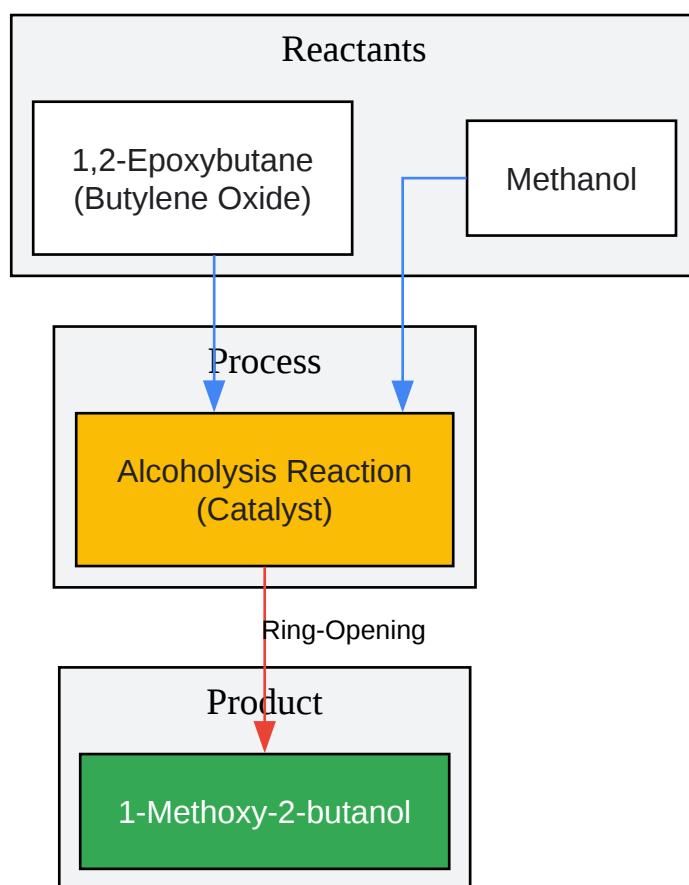
The following table summarizes the key quantitative properties of **1-Methoxy-2-butanol**, compiled from various sources for easy reference.

Property	Value	Citation(s)
Physical State	Clear, colorless liquid	[1][5]
Density	0.906 g/mL at 25 °C	[2][6]
Boiling Point	133-135 °C	[2][6]
Melting Point	-90 °C (estimate)	[2][5]
Flash Point	39 °C (102.2 °F) - closed cup	[7]
Refractive Index (n _{20/D})	1.412	[2][6]
Vapor Pressure	2.97 mmHg at 25°C	[2]
LogP	0.40370	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	3	[2]
Exact Mass	104.083729621	[2]

Synthesis of 1-Methoxy-2-butanol

The primary industrial synthesis of **1-Methoxy-2-butanol** involves the ring-opening reaction of an epoxide with methanol.

General Synthesis Pathway:



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Caption: Synthesis of **1-Methoxy-2-butanol** via alcoholysis.

A common laboratory-scale method utilizes graphite oxide as a catalyst for the alcoholysis of epoxides, which proceeds under mild conditions.[1][8] Another established industrial method for a similar compound, 1-methoxy-2-propanol, involves the reaction of propylene oxide with an excess of methanol in the presence of a catalyst like NaOH.[9]

Experimental Protocols

Protocol: Graphite Oxide-Catalyzed Synthesis of **1-Methoxy-2-butanol**

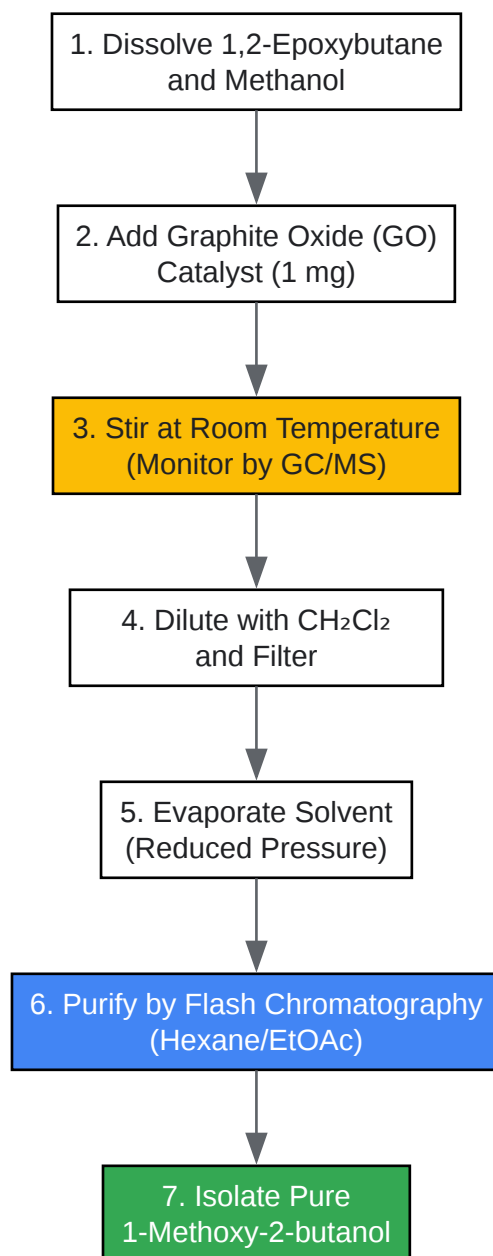
This protocol is adapted from a general procedure for the alcoholysis of epoxides.[8]

Materials:

- 1,2-Epoxybutane (1 mmol)
- Methanol (5 mmol)
- Graphite Oxide (GO) catalyst (1 mg)
- Dichloromethane (CH_2Cl_2)
- Hexane/Ethyl Acetate (6:1) for chromatography

Procedure:

- To a solution of 1,2-epoxybutane (1 mmol) and methanol (5 mmol), add 1 mg of graphite oxide (GO) at room temperature.
- Stir the mixture. Reaction progress can be monitored using GC/MS analysis.
- Upon completion, add dichloromethane (CH_2Cl_2) to the mixture.
- Filter the mixture to remove the catalyst and evaporate the solvent under reduced pressure.
- Purify the crude product by flash column chromatography using a hexane/ethyl acetate (6:1) mixture as the eluent to isolate pure **1-Methoxy-2-butanol**.^[8]



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Caption: Experimental workflow for laboratory synthesis.

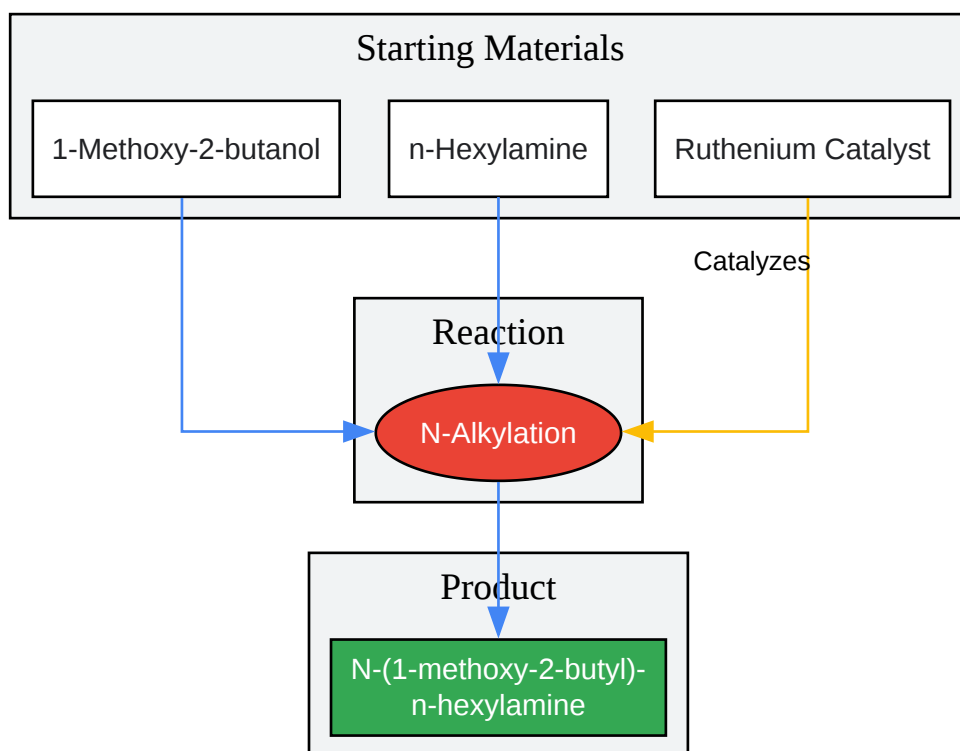
Applications in Research and Development

1-Methoxy-2-butanol serves multiple roles across various scientific and industrial domains.

- Solvent: Its properties make it an effective solvent in paints, coatings, and cleaning products.

[1]

- **Chemical Intermediate:** It is a valuable building block in organic synthesis. For instance, it can be used to synthesize N-(1-methoxy-2-butyl)-n-hexylamine through the N-alkylation of n-hexylamine using a ruthenium catalyst.[2][6] This highlights its utility in creating more complex molecules with potential applications in agrochemicals and pharmaceuticals.[1]
- **Role of Methoxy Groups in Drug Development:** The methoxy group is a significant pharmacophore in medicinal chemistry. It can alter electronic properties, enhance solubility, and play a key role in ligand-target interactions and the overall ADME (absorption, distribution, metabolism, and excretion) profile of a drug candidate.[10] While **1-Methoxy-2-butanol** itself is not an active pharmaceutical ingredient, its structural motifs are relevant to the synthesis of larger, biologically active molecules.



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